

# Potassium Tungstate as a Fire Retardant Additive: Application Notes and Protocols

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## Compound of Interest

Compound Name: Potassium tungstate

CAS No.: 7790-60-5

Cat. No.: B3029771

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## Introduction

**Potassium tungstate** ( $K_2WO_4$ ) is an inorganic salt that has garnered interest as a potential fire retardant additive for various combustible materials, including textiles and wood products. Its fire-retardant properties are primarily attributed to its action in the condensed phase, where it alters the thermal decomposition of the substrate to promote char formation and reduce the release of flammable volatile compounds. This document provides detailed application notes, experimental protocols for evaluating fire retardancy, and a proposed mechanism of action for **potassium tungstate**.

## Application Notes

**Potassium tungstate** can be applied to cellulosic materials such as cotton and wood to enhance their fire resistance. As a water-soluble salt, it can be impregnated into porous materials through various treatment methods.

Key Characteristics:

- Condensed-Phase Activity: **Potassium tungstate** primarily functions by altering the pyrolysis of the material. It acts as a catalyst to promote dehydration and charring of cellulose at lower temperatures.[1][2]
- Reduced Flammability: By increasing the char yield, **potassium tungstate** reduces the amount of flammable volatile gases that fuel combustion.[3]
- Synergistic Potential: The efficacy of potassium-based fire retardants can be influenced by other components in a formulation.[3]

Applications:

- Textiles: Treatment of cotton and other cellulosic fabrics to reduce their flammability.[4]
- Wood Products: Impregnation of wood to improve its fire resistance for construction and other applications.[5]

## Data Presentation

Extensive literature searches did not yield specific quantitative fire retardant performance data (Limiting Oxygen Index, UL-94, Cone Calorimetry) for materials treated solely with **potassium tungstate**. The following table provides a template for how such data, if obtained experimentally, should be structured for clear comparison.



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## Experimental Protocols

## Application of Potassium Tungstate to Cotton Fabric

Objective: To impregnate cotton fabric with a specified concentration of **potassium tungstate**.

Materials:

- **Potassium tungstate** ( $K_2WO_4$ )
- Deionized water
- Cotton fabric (pre-washed and dried)
- Beakers
- Magnetic stirrer and stir bar
- Graduated cylinders
- Padding machine or laboratory wringer
- Drying oven
- Analytical balance

Procedure:

- **Solution Preparation:** Prepare aqueous solutions of **potassium tungstate** at desired concentrations (e.g., 5%, 10% w/v). For a 10% solution, dissolve 10 g of **potassium tungstate** in 100 mL of deionized water with stirring until fully dissolved.
- **Fabric Preparation:** Cut the cotton fabric into specimens of appropriate size for the intended fire tests. Weigh each specimen before treatment ( $W_{initial}$ ).
- **Impregnation:**
  - Immerse a cotton specimen in the **potassium tungstate** solution for a set time (e.g., 30 minutes) to ensure thorough wetting.

- Pass the wet fabric through a padding machine or laboratory wringer set to a specific pressure to achieve a consistent wet pick-up.
- Drying and Curing:
  - Dry the treated fabric in an oven at a specified temperature (e.g., 80-100°C) until a constant weight is achieved.
  - Optionally, a curing step at a higher temperature (e.g., 120-150°C) for a short duration (e.g., 3-5 minutes) can be performed to fix the retardant.
- Add-on Calculation: Weigh the dried, treated specimen ( $W_{\text{final}}$ ). Calculate the percentage add-on as follows:  $\text{Add-on (\%)} = [(W_{\text{final}} - W_{\text{initial}}) / W_{\text{initial}}] * 100$

## Impregnation of Wood with Potassium Tungstate

Objective: To impregnate wood samples with **potassium tungstate** using a vacuum-pressure method.

Materials:

- **Potassium tungstate** ( $K_2WO_4$ )
- Deionized water
- Wood samples (e.g., pine, conditioned to a specific moisture content)
- Vacuum-pressure impregnation vessel
- Vacuum pump
- Pressure source
- Drying oven
- Analytical balance

Procedure:

- Solution Preparation: Prepare an aqueous solution of **potassium tungstate** at the desired concentration (e.g., 10% w/v).
- Sample Preparation: Cut wood into specimens of the required dimensions for fire testing. Weigh each sample before treatment ( $W_{\text{initial}}$ ).
- Impregnation Cycle:
  - Place the wood samples in the impregnation vessel.
  - Apply an initial vacuum (e.g., -0.8 bar) for a specified duration (e.g., 30 minutes) to remove air from the wood structure.[6]
  - While maintaining the vacuum, introduce the **potassium tungstate** solution into the vessel until the samples are fully submerged.
  - Release the vacuum and apply pressure (e.g., 8-10 bar) for a set period (e.g., 1-2 hours) to force the solution into the wood.[6]
- Post-Treatment:
  - Release the pressure and drain the excess solution.
  - Apply a final vacuum for a short period (e.g., 15 minutes) to remove surface solution.
- Drying: Carefully dry the treated wood samples in an oven using a stepped temperature schedule to prevent cracking, until they reach a constant weight.
- Retention Calculation: Weigh the dried, treated sample ( $W_{\text{final}}$ ). Calculate the retention of the fire retardant.

## Limiting Oxygen Index (LOI) Test (ASTM D2863)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- LOI analyzer, consisting of a heat-resistant glass chimney, sample holder, gas mixing and control system, and an igniter.

Procedure:

- **Sample Preparation:** Prepare a sample of the treated material of specified dimensions.
- **Test Setup:** Place the sample vertically in the holder inside the glass chimney.
- **Gas Flow:** Introduce a mixture of oxygen and nitrogen into the chimney at a controlled flow rate.
- **Ignition:** Ignite the top edge of the specimen with the igniter.
- **Observation:** Observe the burning behavior of the sample. The test criterion is typically continuous flaming for 3 minutes or the burning of 50 mm of the sample length.
- **Oxygen Adjustment:** Adjust the oxygen concentration in subsequent tests, increasing it if the flame extinguishes and decreasing it if the sample burns completely.
- **Determination of LOI:** The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the material meets the burning criterion.

## UL-94 Vertical Burn Test

**Objective:** To classify the flammability of a material based on its burning behavior in a vertical orientation.

**Apparatus:**

- Test chamber, specimen holder, Tirrill burner, gas supply (methane), timer, and a piece of dry absorbent cotton.

**Procedure:**

- **Sample Preparation:** Prepare rectangular bar specimens of the material with specified dimensions.

- Test Setup: Clamp a specimen vertically from its top end. Place a layer of cotton below the specimen.
- Flame Application:
  - Apply a calibrated blue flame to the bottom edge of the specimen for 10 seconds.
  - Remove the flame and record the afterflame time (t1).
  - Immediately after the flame extinguishes, re-apply the flame for another 10 seconds.
  - Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observations: Note whether any flaming drips ignite the cotton below.
- Classification: Classify the material as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton, according to the UL-94 standard.

## Cone Calorimetry (ASTM E1354)

Objective: To measure the heat release rate (HRR) and other combustion properties of a material under a constant heat flux.

Apparatus:

- Cone calorimeter, which includes a conical radiant heater, a load cell for measuring mass loss, a spark igniter, an exhaust system with gas analysis (O<sub>2</sub>, CO, CO<sub>2</sub>), and a smoke measurement system.

Procedure:

- Sample Preparation: Prepare square specimens of the material (typically 100 mm x 100 mm) and wrap them in aluminum foil, leaving the top surface exposed.
- Test Setup: Place the specimen on the load cell under the conical heater.
- Test Execution:
  - Expose the specimen to a predetermined radiant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).

- The spark igniter is positioned above the sample to ignite the pyrolysis gases.
- Data Collection: Continuously record the mass of the specimen, the oxygen concentration in the exhaust gas, and the smoke density throughout the test.
- Calculations: The instrument's software calculates key parameters, including:
  - Time to ignition (TTI)
  - Heat Release Rate (HRR) over time, including the peak HRR (pHRR)
  - Total Heat Released (THR)
  - Mass loss rate
  - Effective heat of combustion
  - Smoke production rate

## Proposed Fire Retardant Mechanism of Potassium Tungstate

The fire-retardant mechanism of **potassium tungstate** on cellulosic materials is proposed to occur primarily in the condensed phase, by altering the thermal decomposition pathway of cellulose. This inference is based on the known catalytic effects of other potassium salts, such as potassium carbonate, on cellulose pyrolysis.[2]

Key Steps in the Proposed Mechanism:

- Catalytic Decomposition: Upon heating, **potassium tungstate** acts as a catalyst, lowering the decomposition temperature of cellulose.[1]
- Promotion of Dehydration: The catalytic action promotes the dehydration of cellulose, leading to the formation of water and "dehydrocellulose".
- Enhanced Char Formation: The "dehydrocellulose" readily cross-links and aromatizes to form a stable char layer. This process is favored over the depolymerization of cellulose into flammable levoglucosan and other volatile organic compounds.[1]

- **Barrier Effect:** The resulting char layer acts as a physical barrier, insulating the underlying material from the heat source and limiting the diffusion of flammable gases to the flame front.
- **Reduced Fuel Supply:** By increasing the char yield and reducing the production of flammable volatiles, the fuel supply to the flame is significantly diminished, thus inhibiting sustained combustion.

## Mandatory Visualizations



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Proposed fire retardant mechanism of **potassium tungstate** on cellulose.



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General experimental workflow for application and testing.

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